

YS 035 hydrochloride stability and storage conditions

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Compound of Interest

Compound Name: YS 035 hydrochloride

Cat. No.: B1662548

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YS 035 Hydrochloride Technical Support Center

This technical support center provides guidance on the stability and storage of **YS 035 hydrochloride**, along with troubleshooting for common experimental issues.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **YS 035 hydrochloride**?

A1: Solid **YS 035 hydrochloride** should be stored at -20°C in a desiccated environment.^[1]
Under these conditions, the compound is reported to be stable for at least four years.^[2]

Q2: How should I prepare stock solutions of **YS 035 hydrochloride**?

A2: **YS 035 hydrochloride** is soluble in various solvents. For biological experiments, it is recommended to prepare a concentrated stock solution in a suitable solvent like DMSO or ethanol and then dilute it with your aqueous experimental medium. For example, you can dissolve the compound in DMSO to make a 5 mg/mL stock solution.^[2]

Q3: How stable is **YS 035 hydrochloride** in aqueous solutions?

A3: There is limited specific data on the long-term stability of **YS 035 hydrochloride** in aqueous solutions. As a general precaution for hydrochloride salts of tertiary amines, it is advisable to prepare fresh aqueous solutions for each experiment or store them for short periods at 2-8°C. The stability of similar compounds in aqueous solutions can be pH-

dependent. For instance, hydralazine hydrochloride, another amine-containing compound, exhibits maximum stability around pH 3.5.[3]

Q4: Is **YS 035 hydrochloride** sensitive to light?

A4: Specific photostability data for **YS 035 hydrochloride** is not readily available. However, related compounds such as verapamil, which also contains dimethoxybenzene moieties, are known to undergo photodegradation.[4] Therefore, it is prudent to protect solutions of **YS 035 hydrochloride** from light by using amber vials or by covering the containers with aluminum foil.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Inconsistent experimental results	Degradation of YS 035 hydrochloride in stock or working solutions.	Prepare fresh solutions before each experiment. Store stock solutions in small aliquots at -20°C or -80°C to minimize freeze-thaw cycles. Protect solutions from light.
Precipitation of the compound in aqueous media	Low solubility or exceeding the solubility limit in the final buffer.	Ensure the final concentration of the organic solvent (e.g., DMSO) is low and compatible with your experimental system. Consider using a different solvent for the stock solution or gently warming the solution.
Loss of compound activity over time	Potential hydrolysis or oxidation of the compound.	Use high-purity solvents and degassed buffers to minimize oxidative degradation. For aqueous solutions, consider using buffers at a slightly acidic pH if compatible with your assay.

Data Summary

Storage and Stability of Solid **YS 035 Hydrochloride**

Parameter	Recommendation	Reference
Storage Temperature	-20°C	[1]
Storage Conditions	Desiccated	[1]
Shelf Life	≥ 4 years	[2]

Solubility of **YS 035 Hydrochloride**

Solvent	Solubility	Reference
Water	100 mM	
DMF	1 mg/mL	[2]
DMSO	5 mg/mL	[2]
PBS (pH 7.2)	5 mg/mL	[2]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

- Weigh out a precise amount of **YS 035 hydrochloride** (Molecular Weight: 395.93 g/mol).
- Add the appropriate volume of high-purity, anhydrous DMSO to achieve a final concentration of 10 mM.
- Vortex or sonicate briefly until the compound is completely dissolved.
- Aliquot the stock solution into smaller, single-use volumes in amber vials.
- Store the aliquots at -20°C or -80°C.

Protocol 2: General Forced Degradation Study

This protocol provides a general framework for assessing the stability of **YS 035 hydrochloride** under stress conditions. The extent of degradation can be analyzed by a suitable analytical method like HPLC.

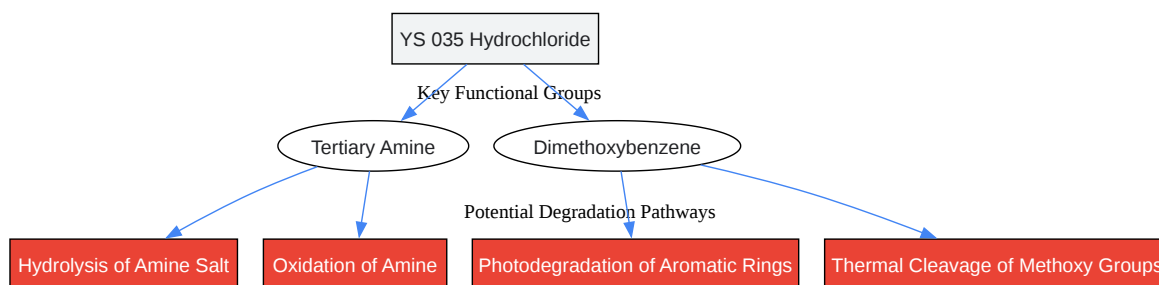
- Acid Hydrolysis: Dissolve **YS 035 hydrochloride** in 0.1 M HCl and incubate at 60°C for 24 hours.
- Base Hydrolysis: Dissolve **YS 035 hydrochloride** in 0.1 M NaOH and incubate at 60°C for 24 hours.
- Oxidative Degradation: Dissolve **YS 035 hydrochloride** in a solution of 3% hydrogen peroxide and incubate at room temperature for 24 hours.
- Thermal Degradation: Expose the solid compound to 105°C for 24 hours.
- Photodegradation: Expose a solution of **YS 035 hydrochloride** to a light source that provides both UV and visible light, as per ICH Q1B guidelines.
- Analyze the stressed samples against a control sample (stored under recommended conditions) to determine the percentage of degradation.

Visualizations



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Caption: Recommended workflow for the preparation and use of **YS 035 hydrochloride** solutions.



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Caption: Potential degradation pathways of **YS 035 hydrochloride** based on its functional groups.

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